

Preparation of a 1 M Stock Solution of Tetramethylammonium Acetate Hydrate

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Compound of Interest

Compound Name: *Tetramethylammonium acetate hydrate*

Cat. No.: *B3320825*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Tetramethylammonium acetate (TMAA) is a quaternary ammonium salt that finds diverse applications in biomedical research and pharmaceutical development. It is frequently utilized as a phase-transfer catalyst in organic synthesis, a supporting electrolyte in electrochemical studies, and as a component in various biological buffers and reaction mixtures. The hydrate form is often preferred for its stability and ease of handling. Accurate and reproducible preparation of stock solutions is critical for ensuring the reliability of experimental outcomes. This document provides a detailed protocol for the preparation of a 1 M aqueous stock solution of **tetramethylammonium acetate hydrate**.

Quantitative Data Summary

A summary of the key quantitative properties of **tetramethylammonium acetate hydrate** is provided in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight (anhydrous)	133.19 g/mol	[1]
Molecular Weight (hydrate)	151.20 g/mol	[2]
Appearance	White crystalline solid	
Solubility (Water)	Highly soluble	
Solubility (Other)	Soluble in polar organic solvents (e.g., methanol, ethanol)	
Storage (Solid)	Store below +30°C	
Storage (1 M Aqueous Solution)	Refrigerator (2-8 °C) for up to 3 months	
Storage (10 M Aqueous Solution)	Refrigerator (2-8 °C) for up to 6 months	
Storage (In solvent)	-20°C for 1 month; -80°C for 6 months	

Experimental Protocol: Preparation of 1 M Tetramethylammonium Acetate Hydrate Stock Solution

This protocol outlines the step-by-step procedure for preparing a 1 M aqueous stock solution of **tetramethylammonium acetate hydrate**.

Materials and Equipment

- **Tetramethylammonium acetate hydrate** (CAS No. 10581-12-1)
- High-purity water (e.g., deionized, distilled, or Milli-Q)
- Analytical balance

- Volumetric flask (appropriate volume, e.g., 100 mL or 1 L)
- Beaker
- Magnetic stirrer and stir bar
- Spatula
- Weighing paper or boat
- Personal Protective Equipment (PPE): safety glasses, lab coat, and gloves

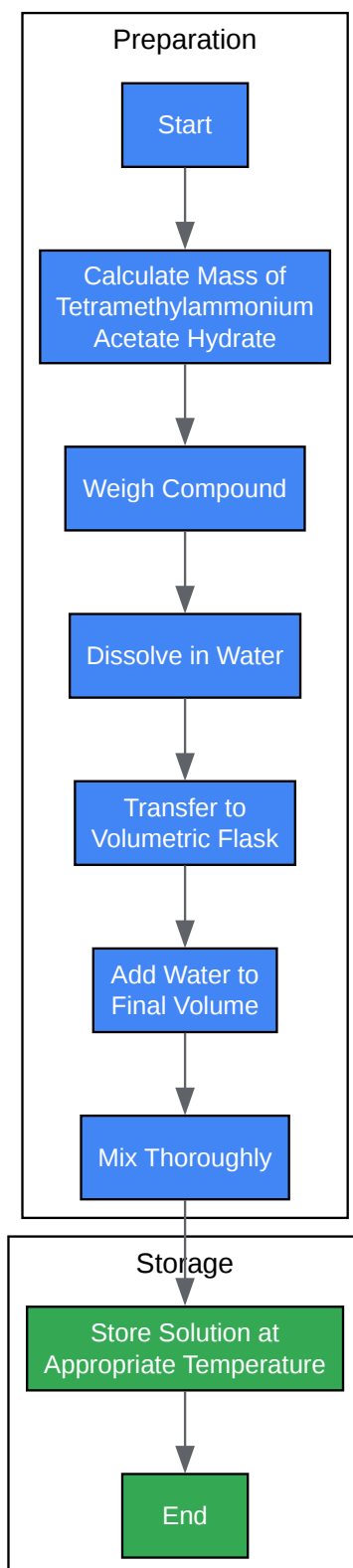
Step-by-Step Procedure

- Calculate the required mass of **tetramethylammonium acetate hydrate**. To prepare a 1 M solution, you will need to dissolve the molar mass of the compound in 1 liter of solvent.^[3] The molecular weight of tetramethylammonium acetate monohydrate is approximately 151.20 g/mol.^[2] For other hydration states, use the molecular weight specified by the manufacturer.
 - For 1 L of 1 M solution, you will need 151.20 g.
 - For 100 mL of 1 M solution, you will need 15.12 g.
- Weigh the **tetramethylammonium acetate hydrate**. Place a weighing boat on the analytical balance and tare it. Carefully weigh the calculated mass of the **tetramethylammonium acetate hydrate**.
- Dissolve the solid. Add approximately half of the final desired volume of high-purity water to a beaker. Place a magnetic stir bar in the beaker and put it on a magnetic stirrer. Slowly add the weighed **tetramethylammonium acetate hydrate** to the water while stirring. Continue stirring until the solid is completely dissolved.
- Transfer the solution to a volumetric flask. Once the solid is fully dissolved, carefully transfer the solution from the beaker into a volumetric flask of the appropriate size. Rinse the beaker with a small amount of high-purity water and add the rinsing to the volumetric flask to ensure a complete transfer of the solute.

- Bring the solution to the final volume. Add high-purity water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.^[4]
- Homogenize the solution. Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed and the concentration is uniform.
- Storage. Transfer the prepared stock solution into a clearly labeled and sealed container. For short-term storage (up to 3 months), store the solution in a refrigerator at 2-8°C. For longer-term storage, consider aliquoting and freezing at -20°C (for up to 1 month) or -80°C (for up to 6 months).

Diagrams

Experimental Workflow



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Caption: Workflow for preparing a stock solution.

Applications in Research and Drug Development

Tetramethylammonium acetate is a versatile reagent with several applications in scientific research and the pharmaceutical industry:

- **Phase-Transfer Catalyst:** It facilitates reactions between reactants in different phases (e.g., an aqueous phase and an organic phase), which is particularly useful in the synthesis of complex organic molecules and pharmaceutical intermediates.
- **Biochemical Assays:** It can be used as a component in buffers for various biochemical and enzymatic assays, helping to maintain a stable pH and ionic environment.
- **Organic Synthesis:** It serves as a reagent in a variety of organic reactions, including the preparation of esters, amides, and carboxylic acids.[5]
- **Material Science:** Due to its physicochemical properties, it is being explored for the development of novel materials like ionic liquids and liquid crystals.[5]

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References

- 1. Tetramethylammonium acetate | C₆H₁₅NO₂ | CID 82741 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Preparation of Molar and Normal Solutions | Pharmaguideline [pharmaguideline.com]
- 4. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 5. youtube.com [youtube.com]
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